

Personal protective equipment for handling D-Mannose-13C,d-2

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Compound of Interest

Compound Name: D-Mannose-13C,d-2

Cat. No.: B12409924

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Safe Handling and Disposal of D-Mannose-13C,d-2

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **D-Mannose-13C,d-2**. The following procedures ensure safe laboratory operations and proper disposal.

Disclaimer: **D-Mannose-13C,d-2** is a stable isotope-labeled compound and is not radioactive. The primary safety considerations are equivalent to those for the parent compound, D-Mannose, which is not classified as a hazardous substance.^[1] However, it is crucial to follow standard laboratory safety protocols.

Personal Protective Equipment (PPE)

When handling **D-Mannose-13C,d-2** in a laboratory setting, the following personal protective equipment is required to minimize exposure and ensure safety.^[2]

PPE Category	Item	Rationale
Eye Protection	Safety glasses or goggles	Protects eyes from potential splashes or airborne particles. [2]
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact with the chemical.[2]
Body Protection	Laboratory coat	Protects clothing and skin from spills.[2]
Foot Protection	Closed-toe shoes	Prevents injuries from dropped objects or spills.[2]

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of D-Mannose, the parent compound of **D-Mannose-13C,d-2**.

Property	Value
Appearance	White solid (powder)[1][3]
Odor	Odorless[1]
Melting Point	126-134°C[1][3]
Solubility	Soluble in water[3]
Stability	Stable under normal conditions[1]

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.[1][3] Local exhaust ventilation is recommended if dust formation is likely.

General Handling:

- Read and understand the Safety Data Sheet (SDS) for D-Mannose before handling.
- Wear the appropriate Personal Protective Equipment (PPE) as outlined above.
- Avoid the formation of dust when handling the solid compound.[\[1\]](#)
- Minimize contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep away from strong oxidizing agents.[\[1\]](#)

Disposal Plan

D-Mannose is not considered a hazardous waste.[\[4\]](#) Therefore, **D-Mannose-13C,d-2** can be disposed of as non-hazardous waste, following institutional and local regulations.

Solid Waste Disposal:

- Ensure the waste is not contaminated with any hazardous materials.
- Solid, non-hazardous **D-Mannose-13C,d-2** waste can typically be disposed of in the regular laboratory trash that is sent to a sanitary landfill.[\[5\]](#)
- Do not dispose of chemical waste in laboratory trash cans that will be handled by custodial staff; place it directly into the appropriate larger collection bins for non-hazardous solid waste.[\[5\]](#)

Liquid Waste Disposal (Aqueous Solutions):

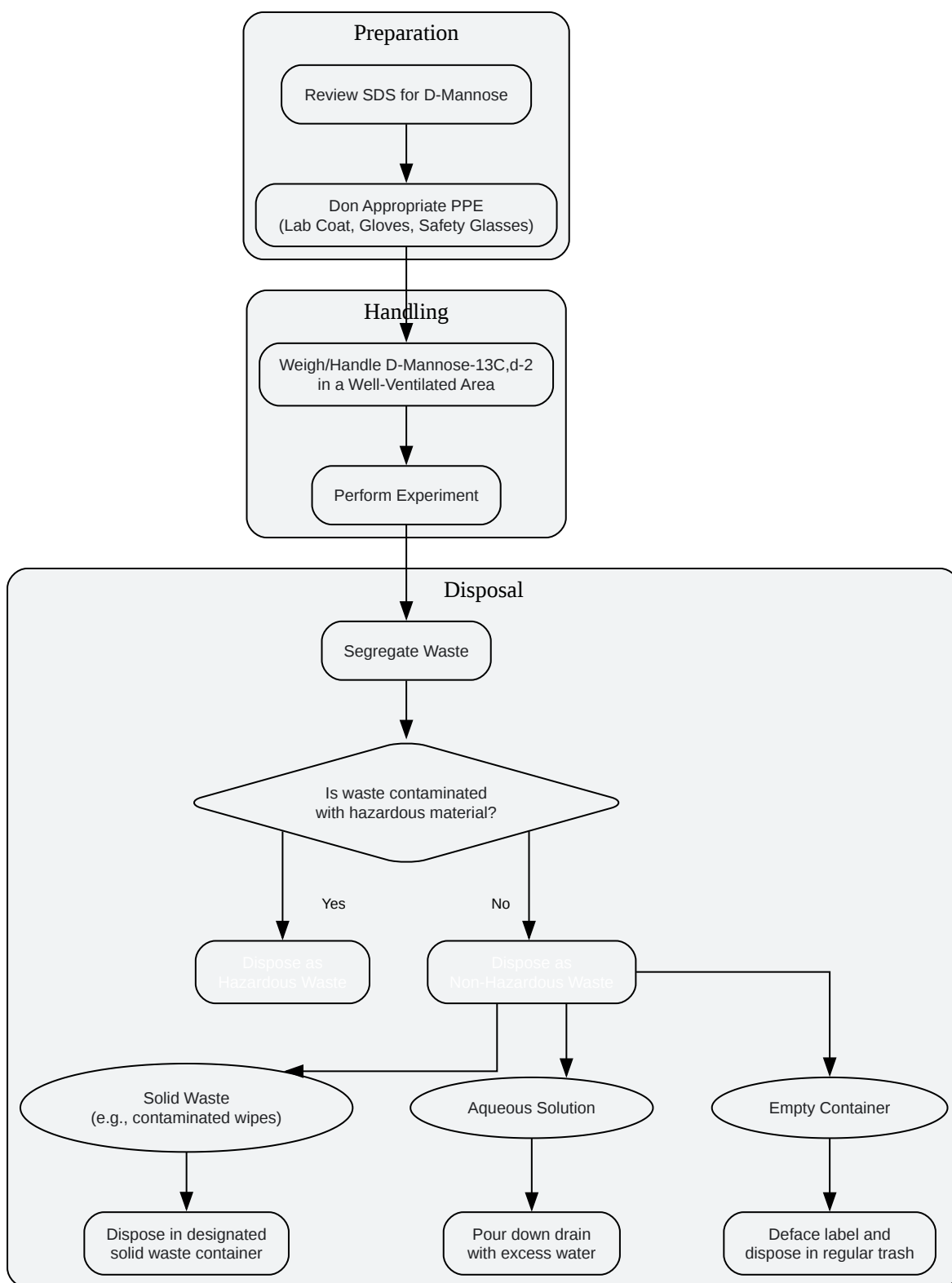
- Aqueous solutions of **D-Mannose-13C,d-2** that are not contaminated with other hazardous chemicals can generally be poured down the sink with copious amounts of water.[\[4\]](#)

- It is advisable to check with your institution's Environmental Health and Safety (EHS) office for specific guidelines on aqueous waste disposal.[5]

Empty Container Disposal:

- Ensure containers are empty, with no freestanding liquid or solid residue.
- Deface or remove the label to indicate that the container no longer holds the chemical.[5]
- Dispose of the empty container in the regular trash or recycling, in accordance with institutional policies.[5]

Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **D-Mannose-13C,d-2**.

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